

# Essential Safety and Operational Guide for Handling JH-II-127

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## Compound of Interest

Compound Name: JH-II-127  
Cat. No.: B15583964

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **JH-II-127**, a potent and selective LRRK2 inhibitor. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Disclaimer: This information is compiled from publicly available data and general laboratory safety standards. A specific Safety Data Sheet (SDS) for **JH-II-127** was not found. It is imperative that users conduct a thorough risk assessment for their specific use case and consult their institution's safety office.

## Personal Protective Equipment (PPE)

Given that **JH-II-127** is a potent bioactive compound, likely supplied as a powder, a comprehensive PPE strategy is essential to minimize exposure.

| Protection Type        | Recommended Equipment   | Purpose   |
|------------------------|---|---|
| Eye/Face Protection    | Safety glasses with side-shields or chemical safety goggles.  | Protects against splashes and airborne particles. |
| Skin Protection        | Chemical-resistant gloves (e.g., nitrile). Lab coat.  | Prevents direct skin contact with the compound.   |
| Respiratory Protection | Work in a well-ventilated area, preferably under a chemical fume hood. If weighing or handling the powder directly where dust may be generated, a NIOSH-approved respirator (e.g., N95 or higher) is recommended. | Minimizes the inhalation of airborne powder.      |

## Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **JH-II-127** and ensuring laboratory safety.

Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number (1700693-08-8) on the label match the order.  
[\[1\]](#)

Storage:

- Store the compound in a tightly sealed container.
- Recommended storage temperature is -20°C for long-term stability.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Stock solutions can be stored at -80°C for up to 2 years or -20°C for up to 1 year.[\[4\]](#)

Preparation of Solutions:

- **JH-II-127** is soluble in DMSO, with concentrations up to 100 mM reported.<sup>[1][2]</sup>
- All manipulations involving the solid compound should be performed in a chemical fume hood to avoid inhalation.
- Use appropriate lab equipment (e.g., calibrated pipettes, sterile tubes) for preparing solutions.

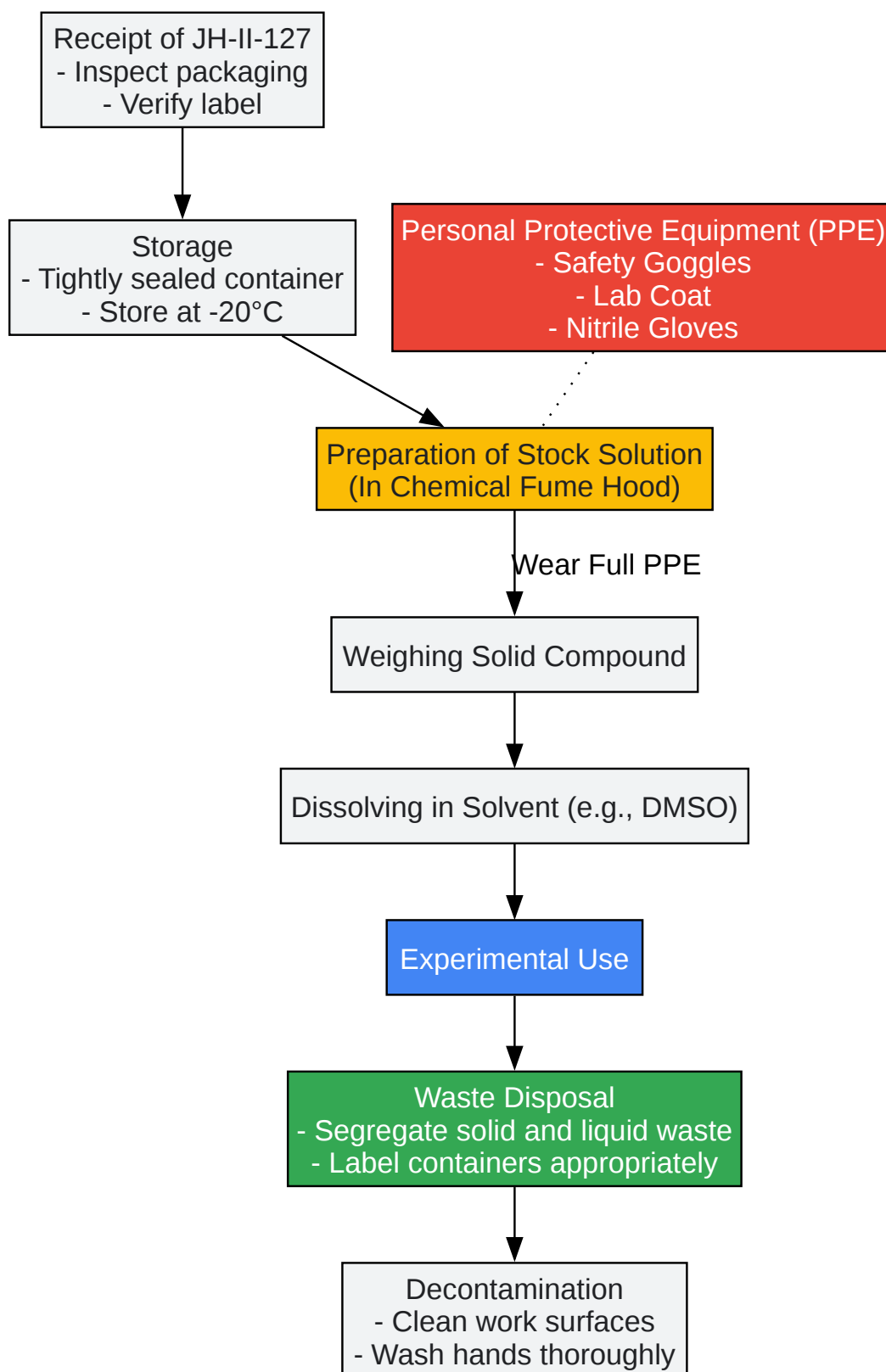
## Disposal Plan

All waste containing **JH-II-127**, including empty containers, contaminated PPE, and unused solutions, should be treated as hazardous chemical waste.

- **Solid Waste:** Collect in a designated, sealed container clearly labeled as "Hazardous Chemical Waste" and include the full chemical name.
- **Liquid Waste:** Collect in a sealed, compatible waste container. Do not mix with other incompatible waste streams.
- **Disposal:** Dispose of all waste in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific disposal procedures.

## Experimental Workflow for Handling **JH-II-127**

The following diagram outlines the standard workflow for safely handling **JH-II-127** from receipt to disposal.



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Caption: Workflow for Safe Handling of **JH-II-127**.

## Chemical and Physical Properties

A summary of key quantitative data for **JH-II-127** is provided below for easy reference.

| Property          | Value   | Source(s) |
|-------------------|---|-----------|
| Molecular Weight  | 416.87 g/mol  | [1][2]    |
| Molecular Formula | C <sub>19</sub> H <sub>21</sub> ClN <sub>6</sub> O <sub>3</sub> | [1][2]    |
| CAS Number        | 1700693-08-8  | [1][3]    |
| Purity            | ≥98% (HPLC)   | [1][2]    |
| Format            | Powder  | [3]       |
| Solubility        | Soluble to 100 mM in DMSO                                       | [2]       |
| Storage           | Store at -20°C  | [1][2][3] |

## In Case of Exposure

In the event of accidental exposure, follow these first-aid measures immediately and seek medical attention.

| Exposure Route | First-Aid Procedure   |
|----------------|---|
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.    |
| Skin Contact   | In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and shoes. |
| Inhalation     | If inhaled, remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.   |
| Ingestion      | If swallowed, wash out mouth with water provided the person is conscious. Call a physician.                               |

This comprehensive guide is intended to be a valuable resource for the safe and effective use of **JH-II-127** in a research environment. By adhering to these procedures, you can minimize risks and ensure the integrity of your experiments.

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## References

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